

Application Notes and Protocols for NBDPS Data Linkage

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Compound of Interest

Compound Name: *Nbdps*

Cat. No.: *B148686*

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Topic: **NBDPS** Data Linkage with Other Databases Content Type: Detailed Application Notes and Protocols Audience: Researchers, scientists, and drug development professionals

These notes provide a comprehensive guide for researchers interested in accessing and linking data from the National Birth Defects Prevention Study (**NBDPS**) with other databases. Due to the sensitive nature of the data, direct public access is not available. However, linkage is possible through a structured collaboration with the Centers for Birth Defects Research and Prevention (CBDRP).

Overview of the National Birth Defects Prevention Study (**NBDPS**)

The **NBDPS** is a significant population-based, case-control study that investigated the potential causes of birth defects.^{[1][2]} Data was collected on babies born between 1997 and 2011.^{[1][2]} The study includes interviews with over 30,000 mothers of babies with birth defects and 10,000 mothers of babies without birth defects.^[3] While data collection for **NBDPS** concluded in 2013, this rich dataset continues to be a valuable resource for researchers.^{[1][2]} Its successor, the Birth Defects Study To Evaluate Pregnancy exposureS (BD-STEPS), began in 2014 and is ongoing.^[4]

NBDPS Data Characteristics

The **NBDPS** dataset is extensive and contains a wide range of information. Understanding the data is crucial for proposing a relevant data linkage project.

Table 1: Summary of **NBDPS** Data

Data Category	Description
Study Design	Population-based case-control study.[1][2]
Study Period	1997 - 2011 (deliveries).[1][3]
Participants	Mothers of over 30,000 babies with birth defects and 10,000 mothers of babies without birth defects.[3]
Data Sources	- Computer-assisted telephone interviews (CATI) with mothers.[5] - Abstracted clinical data.[6] - Biologic samples (cheek cells) from mother, father, and baby for genetic analysis.[1][7]
Key Variables	- Demographics - Maternal health conditions - Medication use before and during pregnancy[4] - Lifestyle factors (e.g., smoking, diet)[4] - Occupational history[5] - Residential history (geocoded)[8] - Genetic data from biologic samples.[1][9]

Protocol for Accessing and Linking NBDPS Data

Direct access to **NBDPS** data is restricted to protect participant confidentiality.[1][3][9][10]

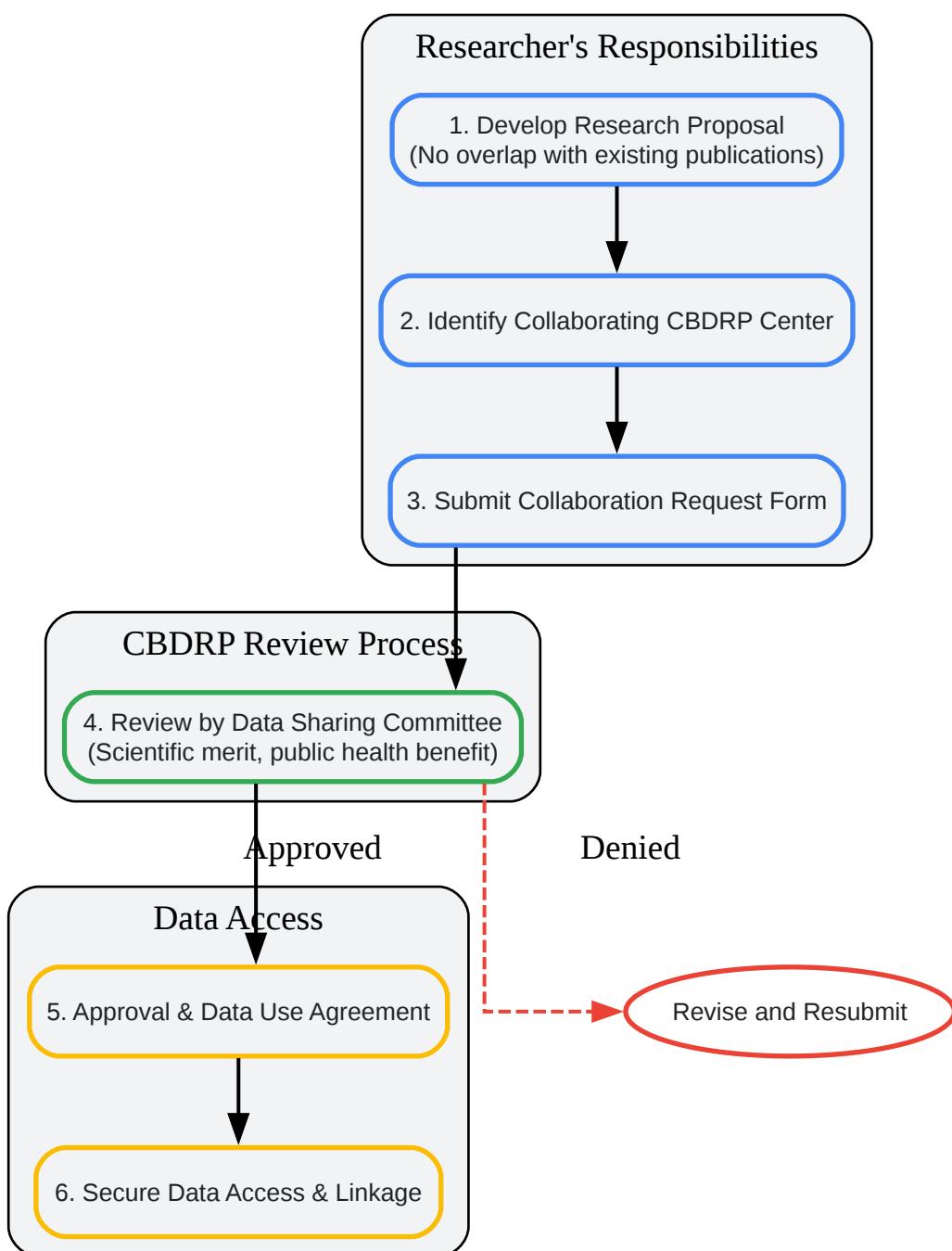
Researchers must collaborate with one of the CBDRP centers to gain access.[3] The following protocol outlines the necessary steps.

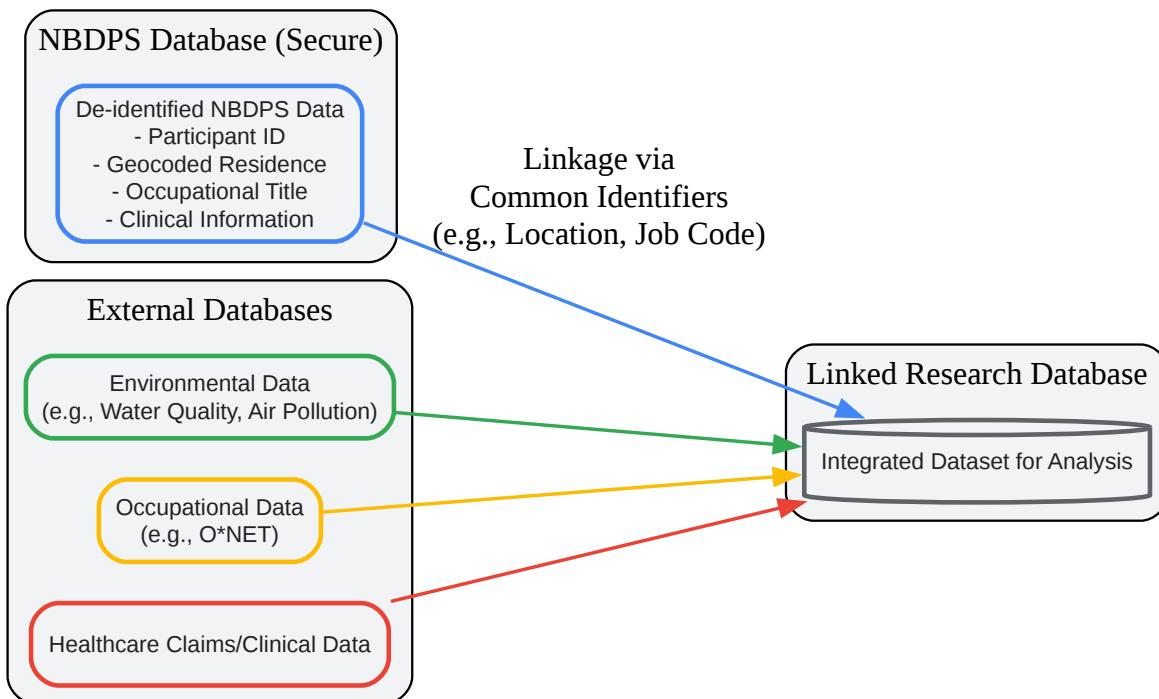
Experimental Protocol: **NBDPS** Data Access and Linkage Application

- Conceptualize Research Project:

- Develop a clear research question and hypothesis that necessitates the use of **NBDPS** data and linkage to an external database.
- Ensure the proposed research does not overlap with previously published studies by reviewing the extensive list of **NBDPS** and BD-STEPS publications.[\[3\]](#) Overlapping proposals will be denied.[\[3\]](#)
- Identify a Collaborating Center:
 - All research proposals must be sponsored by a CBDRP center.[\[3\]](#)
 - Centers are located in Arkansas, California, Georgia (CDC), Iowa, Massachusetts, New Jersey, New York, North Carolina, Texas, and Utah.[\[1\]](#)[\[4\]](#)
 - Researchers should identify a center whose research focus aligns with their proposal. For example, the Georgia Center focuses on medication use, fertility treatments, and novel statistical methods.[\[3\]](#)
- Submit a Collaboration Request Form:
 - Complete the official Collaboration Request Form available on the CDC's **NBDPS**/BD-STEPS public access procedures website.
 - The form requires details about the principal investigator, research objectives, proposed data analysis plan, and the specific **NBDPS** variables and external data sources required.
- Review Process by the CBDRP Data Sharing Committee:
 - The submitted proposal is reviewed by the CBDRP Data Sharing Committee.[\[3\]](#)
 - Proposals are evaluated based on scientific merit, public health benefit, and absence of conflicts of interest.[\[3\]](#)
- Data Use Agreement and Data Access:
 - Upon approval, a formal data use agreement is established.

- Researchers will be granted access to a de-identified **NBDPS** dataset for their specific project. The data linkage with external databases will be performed in a secure environment, often facilitated by the collaborating CBDRP center or the CDC.





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